

A Comparative In Vitro Analysis of Miramistin and Cetylpyridinium Chloride Efficacy

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Compound of Interest

Compound Name: *Miramistin ion*

Cat. No.: *B1215978*

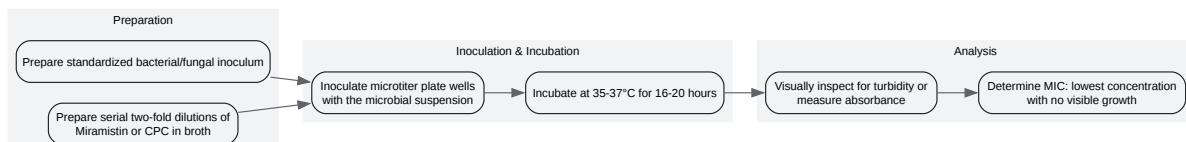
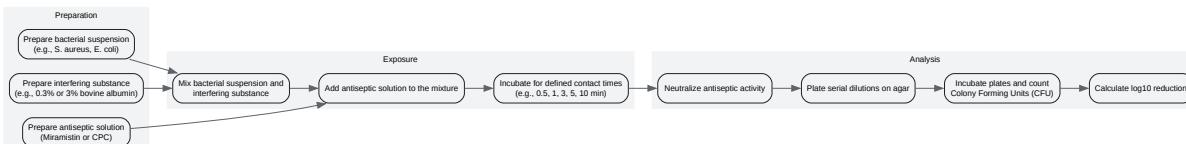
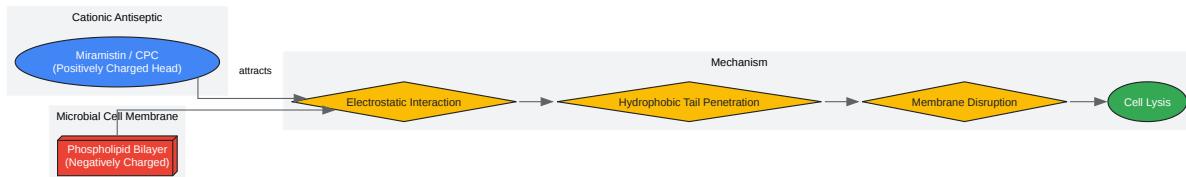
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed in vitro comparison of the efficacy of two cationic antiseptics: Miramistin and Cetylpyridinium Chloride (CPC). Both belong to the class of quaternary ammonium compounds and are utilized for their broad-spectrum antimicrobial properties. This document synthesizes available experimental data on their antibacterial, antifungal, antiviral, and cytotoxic profiles to offer an objective performance evaluation for research and development applications.

Mechanism of Action

Miramistin and Cetylpyridinium Chloride share a fundamental mechanism of action. As cationic molecules, they interact with the negatively charged phospholipids in the microbial cell membrane. This interaction disrupts the membrane's integrity, leading to increased permeability and subsequent cell lysis. The hydrophobic tail of these compounds penetrates the lipid bilayer, further disorganizing the membrane structure and function.



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